

Commercial suppliers and purity grades of 4-tert-Butyl-2-phenylphenol

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Compound of Interest

Compound Name: **4-tert-Butyl-2-phenylphenol**

Cat. No.: **B1605179**

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An In-Depth Technical Guide to **4-tert-Butyl-2-phenylphenol**: Commercial Suppliers, Purity Grades, and Analytical Characterization

Introduction to 4-tert-Butyl-2-phenylphenol

4-tert-Butyl-2-phenylphenol (CAS No. 577-92-4) is a substituted phenolic compound characterized by the presence of both a tert-butyl group and a phenyl group on the phenol backbone. Its chemical structure lends it to a variety of potential applications in organic synthesis and materials science. For researchers, scientists, and drug development professionals, understanding the commercial availability, purity, and analytical characterization of this molecule is paramount for ensuring the reliability and reproducibility of experimental results. This guide provides a comprehensive overview of these critical aspects.

Commercial Availability and Purity Specifications

The procurement of high-quality chemical reagents is a foundational step in any scientific investigation. The purity of a starting material can significantly impact reaction outcomes, biological activity, and the overall validity of a study. Several chemical suppliers offer **4-tert-Butyl-2-phenylphenol**, though the available purity grades can vary.

Supplier	Stated Purity	Notes
Alfa Chemistry	Not explicitly stated	Listed as a product. [1]
ChemicalBook	Not explicitly stated	Provides a platform for various suppliers. [2] [3]
Dayang Chem (Hangzhou) Co., Ltd.	98%	Specific purity grade mentioned.
ChemNet	Not explicitly stated	Lists Alfa Aesar (now Thermo Fisher Scientific) as a supplier. [4]

It is crucial for researchers to obtain a Certificate of Analysis (CoA) from the supplier for each batch. The CoA provides detailed information about the purity of the compound, the analytical methods used for its determination, and the levels of any detected impurities. For applications in drug development, a purity of $\geq 98\%$ is often a minimum requirement, with higher purities being necessary for more sensitive applications such as in vitro and in vivo studies.

Analytical Methodologies for Purity Assessment

The determination of the purity of **4-tert-Butyl-2-phenylphenol** typically relies on chromatographic techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). These methods allow for the separation and quantification of the main compound and any impurities.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like substituted phenols. The gas chromatograph separates the components of a mixture, and the mass spectrometer provides detailed structural information, allowing for confident identification and quantification.

Hypothetical GC-MS Protocol for **4-tert-Butyl-2-phenylphenol**:

- Sample Preparation: Dissolve a precisely weighed amount of the **4-tert-Butyl-2-phenylphenol** sample in a high-purity solvent such as dichloromethane or methanol.

- Derivatization (Optional but Recommended): To improve the volatility and chromatographic peak shape of the phenolic compound, a derivatization step is often employed. Silylation with an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is a common approach.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 50 to 400.
 - Ion Source Temperature: 230 °C.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all detected peaks in the chromatogram.

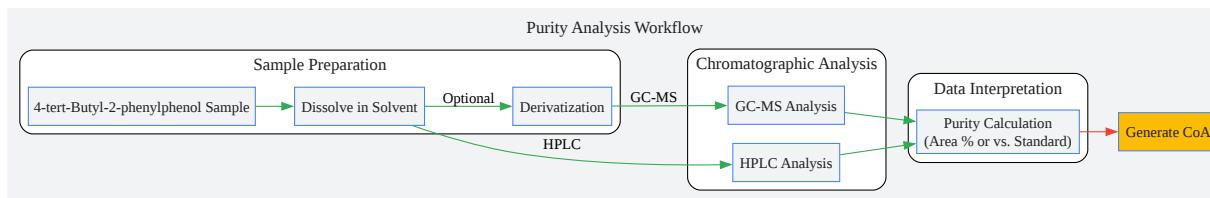
High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique suitable for the analysis of a wide range of compounds, including those that are not sufficiently volatile for GC.

Hypothetical HPLC Protocol for **4-tert-Butyl-2-phenylphenol**:

- Sample Preparation: Dissolve a known concentration of the sample in the mobile phase or a compatible solvent.
- HPLC Conditions:

- Column: A reverse-phase C18 column is typically suitable for separating phenolic compounds.
- Mobile Phase: A gradient elution using a mixture of water (often with a small amount of acid like 0.1% formic acid to improve peak shape) and an organic solvent like acetonitrile or methanol.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detector: UV detector set to a wavelength where the compound has maximum absorbance (e.g., around 270-280 nm).
- Data Analysis: Purity is assessed by comparing the peak area of the analyte to that of a certified reference standard. The area percentage method can also be used for a general purity assessment.



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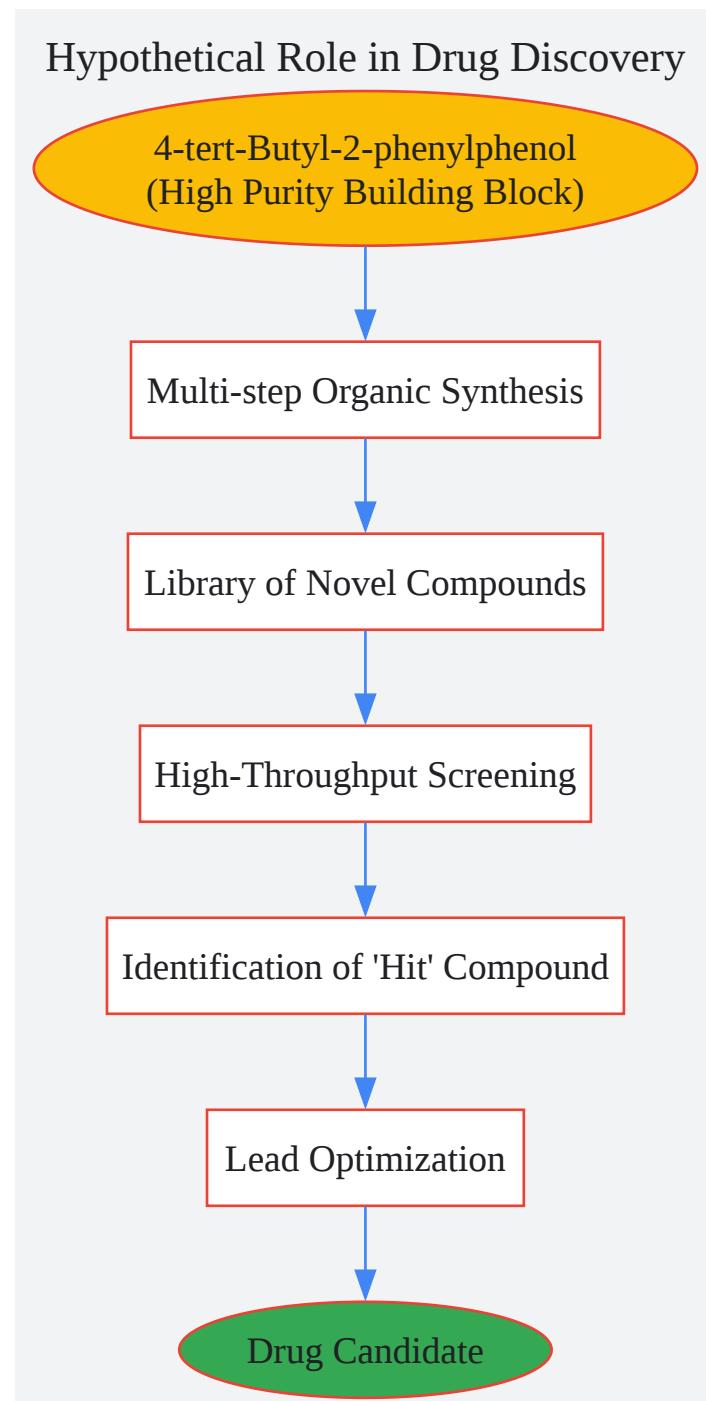
Caption: Workflow for purity analysis of **4-tert-Butyl-2-phenylphenol**.

The Role of Purity in Scientific Applications

While specific applications of **4-tert-Butyl-2-phenylphenol** in drug development are not extensively documented, the functions of structurally similar compounds, such as 2,4-di-tert-

butylphenol, provide valuable insights. These related molecules are known for their antioxidant and anti-inflammatory properties, and they are often investigated for their potential as therapeutic agents.^[5] **4-tert-Butyl-2-phenylphenol**, as a substituted phenol, can be considered a versatile building block in organic synthesis for the creation of more complex molecules with potential biological activity.^[6]^[7]^[8]

For instance, in the synthesis of a novel drug candidate, the presence of impurities in a starting material like **4-tert-Butyl-2-phenylphenol** could lead to the formation of unintended side products. These side products could have their own biological activities or toxicities, confounding the results of pharmacological assays. Therefore, for applications in medicinal chemistry and drug discovery, the use of well-characterized, high-purity reagents is non-negotiable.



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